

Preparing sterile solutions of Polysucrose 400 for cell culture applications

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Compound of Interest

Compound Name: Polysucrose 400

Cat. No.: B599322

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Preparing Sterile Polysucrose 400 Solutions for Cell Culture Applications

Application Note and Protocol

Introduction

Polysucrose 400 is a high molecular weight, synthetic polymer of sucrose and epichlorohydrin. [1][2] It is a neutral, highly branched, and hydrophilic polymer that is readily soluble in aqueous solutions. [1][3] Due to its ability to form solutions of high density and low viscosity that are iso-osmotic to biological fluids, **Polysucrose 400** is an ideal reagent for the separation of cells and organelles by density gradient centrifugation. [4][5] This document provides detailed protocols for the preparation of sterile **Polysucrose 400** solutions and their application in cell separation, specifically for the isolation of peripheral blood mononuclear cells (PBMCs).

Product Information

Polysucrose 400 is a white to off-white powder, and its solutions are stable in neutral and alkaline conditions. [1][2] It is important to note that at a pH below 3, **Polysucrose 400** can undergo rapid hydrolysis, especially at elevated temperatures. [1][2]

Table 1: Physical and Chemical Properties of **Polysucrose 400**

Property	Value
Molecular Weight	Approximately 400,000 g/mol
Form	White to off-white powder
Solubility in Water	Up to 50% (w/v)
pH (10% w/v solution)	7.0 - 9.0[5]
Sterilization	Autoclavable at 110°C for 30 minutes in neutral solutions[1][6]

Experimental Protocols

Protocol 1: Preparation of a Sterile Polysucrose 400 Stock Solution

This protocol describes the preparation of a sterile, iso-osmotic stock solution of **Polysucrose 400**. The concentration of the stock solution can be adjusted based on the desired final density.

Materials:

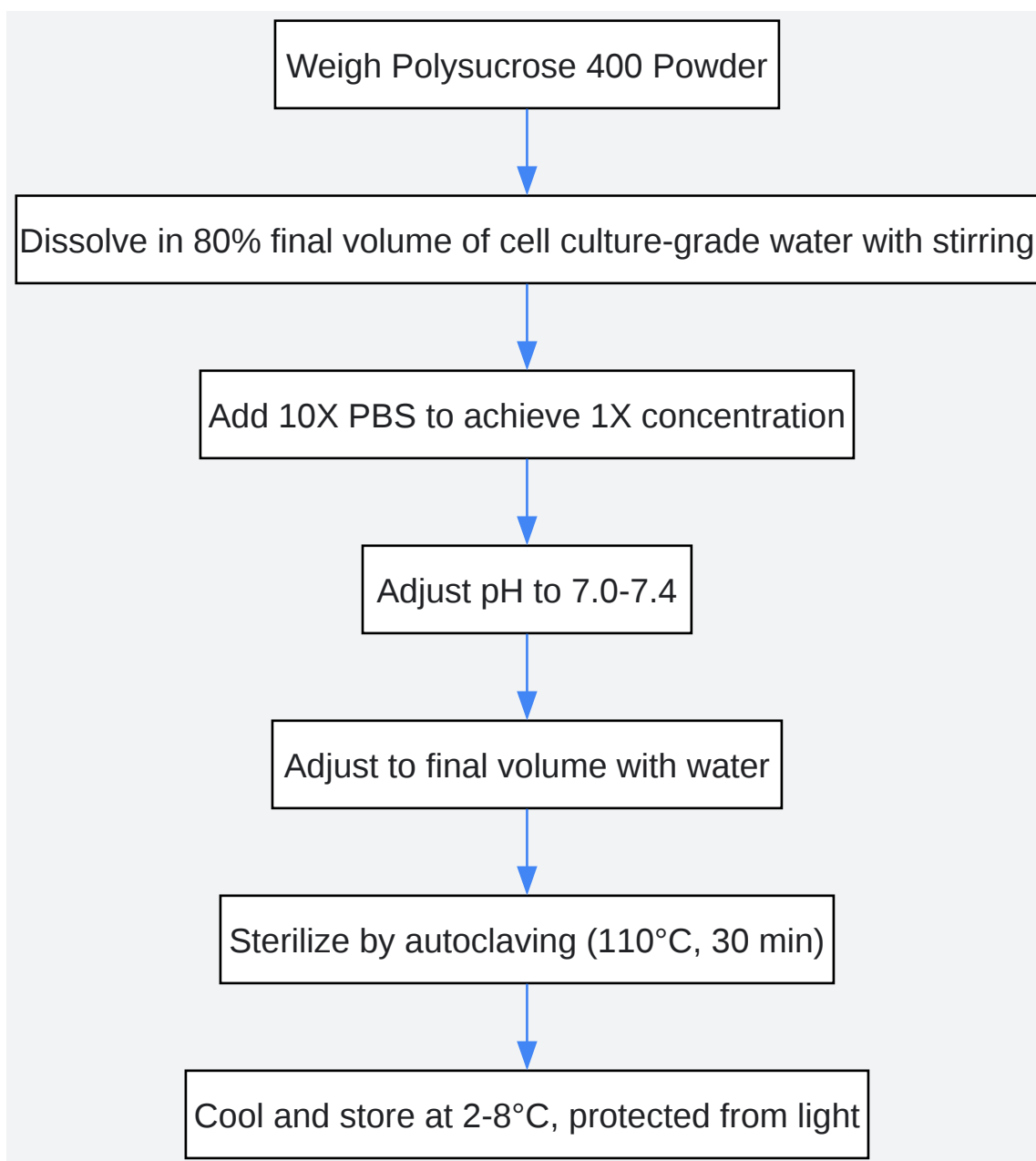
- **Polysucrose 400** powder
- Cell culture-grade water (e.g., Water for Injection - WFI, or Milli-Q water)
- Phosphate-Buffered Saline (PBS), 10X, sterile
- 1 M HCl and 1 M NaOH for pH adjustment
- Sterile glass bottle or flask
- Sterile magnetic stir bar and stir plate
- Autoclave
- Sterile storage bottles

Methodology:

- Determine the required concentration: The concentration of **Polysucrose 400** will determine the density of the final solution. For PBMC isolation, a final density of 1.077 g/mL is typically required. The exact weight-to-volume percentage of **Polysucrose 400** to achieve this density should be determined empirically for each lot, but a starting point is often around 9-10% (w/v).
- Weighing: In a clean, dry beaker, weigh the desired amount of **Polysucrose 400** powder.
- Dissolution:
 - To a sterile glass bottle or flask, add approximately 80% of the final volume of cell culture-grade water.
 - Add a sterile magnetic stir bar.
 - Place the flask on a magnetic stir plate and slowly add the weighed **Polysucrose 400** powder to the water while stirring continuously.^{[1][2]} Do not heat the solution to aid dissolution.
 - Continue stirring until the powder is completely dissolved. This may take some time.
- Addition of Buffer: Add the appropriate volume of 10X PBS to achieve a final concentration of 1X.
- pH Adjustment:
 - Measure the pH of the solution using a calibrated pH meter.
 - Adjust the pH to a neutral range (typically 7.0-7.4) using 1 M HCl or 1 M NaOH.
- Final Volume Adjustment: Add cell culture-grade water to reach the final desired volume and continue stirring until the solution is homogenous.
- Sterilization:
 - Loosely cap the bottle containing the **Polysucrose 400** solution.
 - Sterilize by autoclaving at 110°C for 30 minutes.^{[1][6]}

- Storage: After autoclaving, allow the solution to cool to room temperature. Tighten the cap and store the sterile **Polysucrose 400** solution at 2-8°C, protected from light.[7]

Workflow for Preparing Sterile **Polysucrose 400** Solution



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Caption: Workflow for the preparation of a sterile **Polysucrose 400** stock solution.

Protocol 2: Isolation of Peripheral Blood Mononuclear Cells (PBMCs)

This protocol describes the use of a sterile **Polysucrose 400** solution for the isolation of PBMCs from whole blood based on density gradient centrifugation.

Materials:

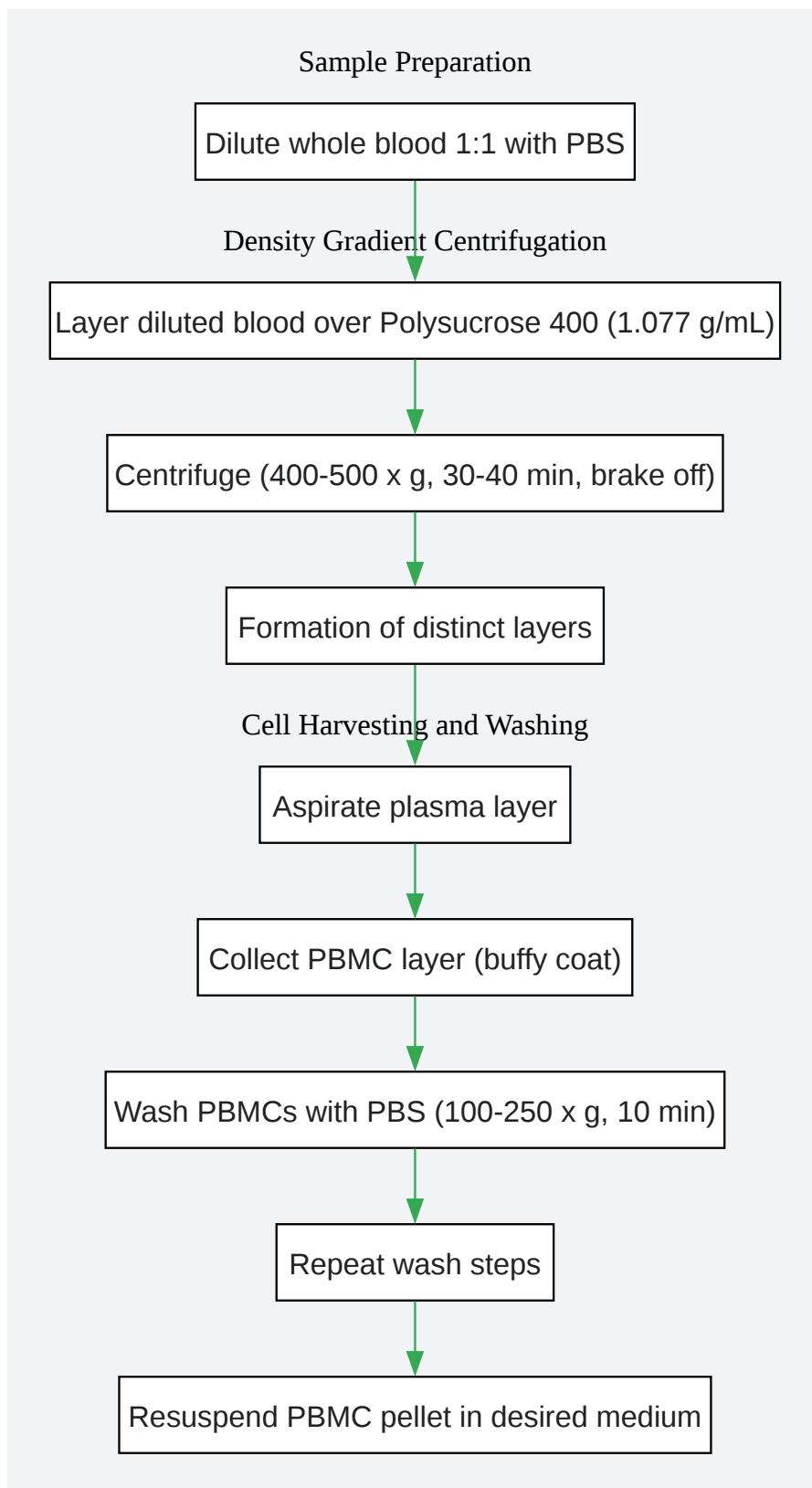
- Sterile **Polysucrose 400** solution with a density of 1.077 g/mL
- Whole blood collected in an anticoagulant (e.g., heparin, EDTA)
- Sterile PBS or Hank's Balanced Salt Solution (HBSS)
- Sterile conical centrifuge tubes (15 mL or 50 mL)
- Sterile pipettes
- Centrifuge with a swinging-bucket rotor
- Laminar flow hood or biosafety cabinet

Methodology:

- Prepare **Polysucrose 400** Solution: Ensure the sterile **Polysucrose 400** solution is at room temperature before use.
- Dilute Blood: In a sterile conical tube, dilute the whole blood 1:1 with sterile PBS or HBSS.
- Layering:
 - Carefully add the desired volume of the **Polysucrose 400** solution (e.g., 3 mL for a 15 mL tube) to a new sterile conical tube.
 - Slowly and carefully layer the diluted blood on top of the **Polysucrose 400** solution. To avoid mixing, tilt the tube and allow the blood to run down the side. A sharp interface should be visible between the two layers.

- Centrifugation:
 - Centrifuge the tubes at 400-500 x g for 30-40 minutes at room temperature with the centrifuge brake turned off.
- Harvesting PBMCs:
 - After centrifugation, four distinct layers will be visible:
 - Top layer: Plasma
 - Second layer: A cloudy band of PBMCs (the "buffy coat")
 - Third layer: Clear **Polysucrose 400** solution
 - Bottom layer: Red blood cells and granulocytes
 - Carefully aspirate the top plasma layer without disturbing the PBMC layer.
 - Using a sterile pipette, carefully collect the PBMC layer and transfer it to a new sterile conical tube.
- Washing:
 - Add at least 3 volumes of sterile PBS or HBSS to the collected PBMCs.
 - Centrifuge at 100-250 x g for 10 minutes at room temperature to pellet the cells.
 - Discard the supernatant.
 - Repeat the washing step one or two more times to remove any remaining **Polysucrose 400** and platelets.
- Resuspension: Resuspend the final cell pellet in the appropriate cell culture medium or buffer for downstream applications such as cell counting, cryopreservation, or further cell separation.

Workflow for PBMC Isolation using **Polysucrose 400**



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Caption: Step-by-step workflow for the isolation of PBMCs from whole blood.

Quality Control

To ensure the reliability and reproducibility of cell culture experiments, it is crucial to perform quality control checks on the prepared sterile **Polysucrose 400** solutions.

Table 2: Quality Control Parameters for Sterile **Polysucrose 400** Solutions

Parameter	Specification	Recommended Test Method
Sterility	No microbial growth	Incubate a sample of the solution in a suitable microbiological growth medium (e.g., Tryptic Soy Broth) at 37°C for 14 days and observe for turbidity. [1] [8]
Endotoxin Level	< 0.5 EU/mL	Limulus Amebocyte Lysate (LAL) assay (Chromogenic or Turbidimetric).
pH	7.0 - 7.4	pH meter
Density	Application-specific (e.g., 1.077 ± 0.001 g/mL for PBMC isolation)	Densitometer or hydrometer
Osmolality	280 - 320 mOsm/kg	Osmometer
Visual Appearance	Clear, colorless, and free of particulates	Visual inspection

Troubleshooting

Table 3: Common Issues and Solutions

Issue	Possible Cause(s)	Recommended Solution(s)
Low PBMC yield	- Incomplete lysis of red blood cells- Incorrect centrifugation speed or time- Poor layering technique, leading to mixing of blood and Polysucrose 400	- Ensure proper dilution of blood- Optimize centrifugation parameters- Practice slow and careful layering of the blood sample
Contamination of PBMC layer with red blood cells	- Incorrect density of Polysucrose 400 solution- Centrifugation temperature is too low	- Verify the density of the Polysucrose 400 solution- Perform centrifugation at room temperature
Contamination of prepared solution	- Improper sterile technique- Incomplete autoclaving	- Ensure all materials and equipment are sterile- Validate autoclave cycle
Precipitation or crystallization of Polysucrose 400 upon storage	- Storage at too low a temperature	- Store at the recommended 2-8°C. If precipitation occurs, warm the solution to room temperature and mix gently to redissolve.

Conclusion

Polysucrose 400 is a versatile and effective reagent for the sterile separation of cells and organelles. By following the detailed protocols for solution preparation and cell isolation, and by implementing rigorous quality control measures, researchers can achieve consistent and reliable results in their cell culture applications. The provided workflows and troubleshooting guide serve as valuable resources for optimizing the use of **Polysucrose 400** in the laboratory.

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References

- 1. Sterility Testing for Cellular Therapies: What Is the Role of the Clinical Microbiology Laboratory? - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ebeamachine.com [ebeamachine.com]
- 3. shop.tdblabs.se [shop.tdblabs.se]
- 4. Polysucrose | Density Gradient Media [diagnostic.serumwerk.com]
- 5. cosmobiousa.com [cosmobiousa.com]
- 6. cosmobiousa.com [cosmobiousa.com]
- 7. rocker.com.tw [rocker.com.tw]
- 8. researchgate.net [researchgate.net]
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Phone: (601) 213-4426

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